Investigating Neurodegenerative Diseases with LP117: Application Notes and Protocols

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Compound of Interest		
Compound Name:	LP117	
Cat. No.:	B15573308	Get Quote

A comprehensive guide for researchers, scientists, and drug development professionals on the utilization of **LP117** in the study of neurodegenerative diseases.

Abstract

Neurodegenerative diseases such as Alzheimer's, Parkinson's, and Amyotrophic Lateral Sclerosis (ALS) present a significant and growing global health challenge. A common pathological feature across many of these disorders is a deficit in neurotrophic signaling, which is crucial for neuronal survival and function. The compound **LP117** has emerged as a promising therapeutic candidate that targets the hepatocyte growth factor (HGF) system, a key neurotrophic factor. By promoting HGF signaling, **LP117** offers a potential mechanism for broad neuroprotection. This document provides detailed application notes and experimental protocols for researchers investigating the therapeutic potential of **LP117** in various neurodegenerative disease models.

## Introduction to **LP117** and its Mechanism of Action

LP117 is a compound designed to enhance the signaling of Hepatocyte Growth Factor (HGF), a potent neurotrophic factor. In many neurodegenerative diseases, the endogenous HGF signaling pathways are impaired, contributing to neuronal loss and functional decline. **LP117** is believed to act by promoting this crucial neurotrophic signaling, thereby offering protection to various neuronal populations, including dopaminergic neurons relevant to Parkinson's disease, cortical and hippocampal neurons affected in Alzheimer's disease, and motor neurons which degenerate in ALS.[1] Preclinical studies have demonstrated the potential of this mechanism to

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confer broad neuroprotection and improve motor and cognitive functions in animal models of these diseases.[1]

The therapeutic rationale for targeting the HGF pathway is based on its ability to support the survival and function of the remaining neurons in the face of pathological insults common to neurodegenerative disorders.[1]

Signaling Pathway of LP117

The proposed mechanism of action for **LP117** involves the positive modulation of the HGF signaling pathway. This pathway is critical for neuroprotection and neuronal repair. The diagram below illustrates the key components and interactions within this pathway.
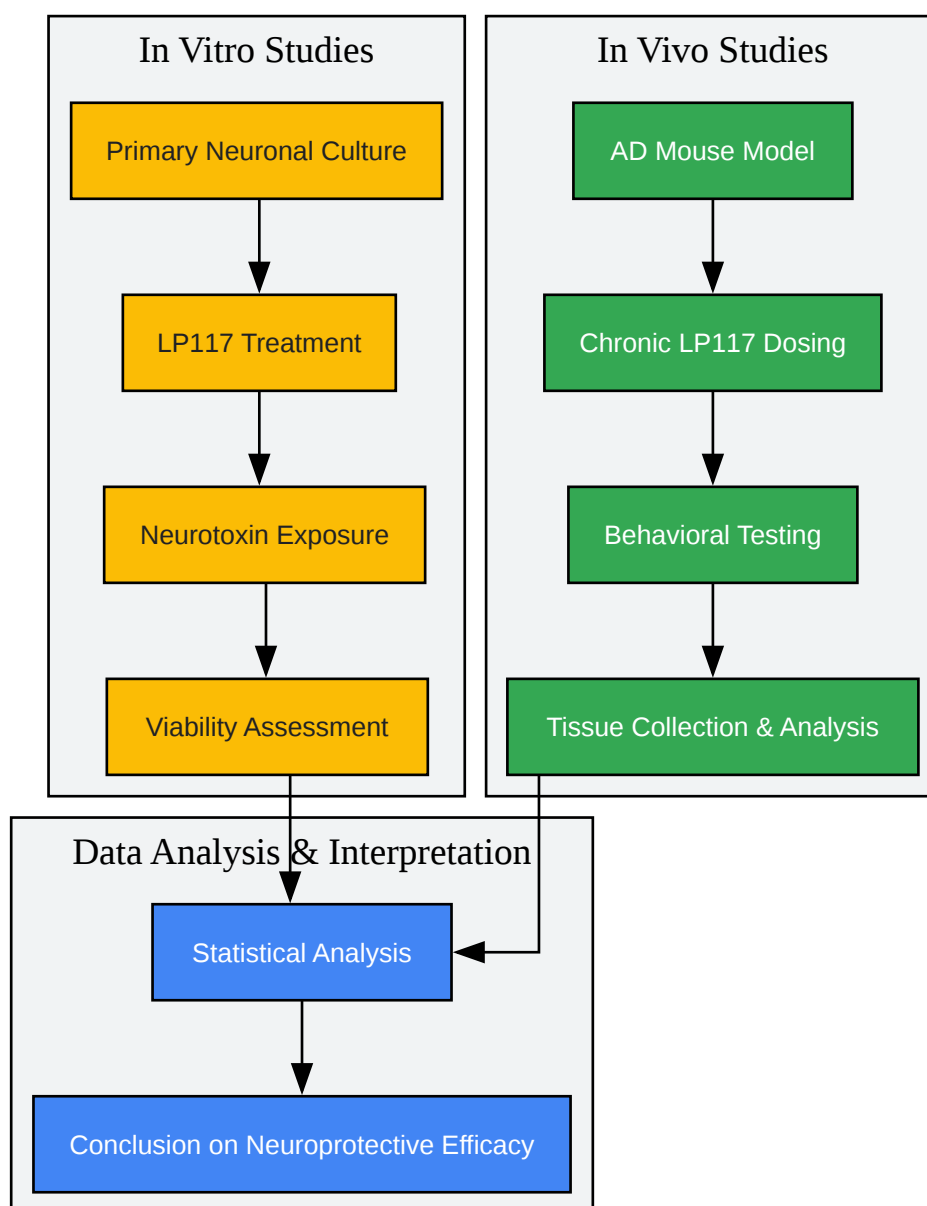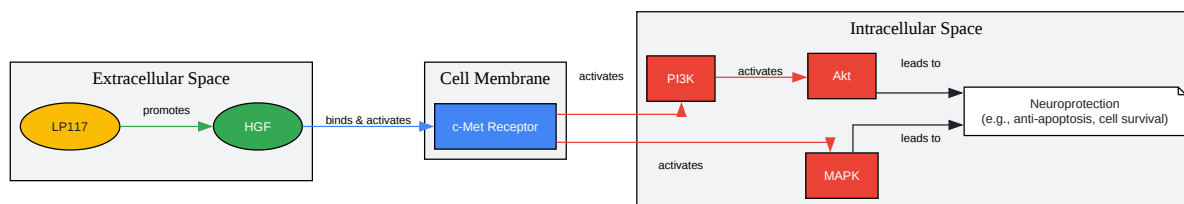
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References

- 1. m.youtube.com [m.youtube.com]
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